

# Safe handling and disposal procedures for Ethylaminoethanol in the lab

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## Compound of Interest

Compound Name: Ethylaminoethanol

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## Safe Handling and Disposal of Ethylaminoethanol in the Laboratory

Application Notes & Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and disposal of **Ethylaminoethanol** (CAS No. 110-73-6) in a laboratory setting. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and to minimize environmental impact.

## Hazard Identification and Health Effects

**Ethylaminoethanol** is a hazardous chemical that presents several risks upon exposure.<sup>[1][2][3][4][5][6]</sup> It is classified as a combustible liquid.<sup>[4][7]</sup>

Primary hazards include:

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.<sup>[1][4][5][6]</sup>
- Corrosivity: Causes severe skin burns and serious eye damage.<sup>[2][3][4][5][6]</sup>
- Respiratory Irritation: May cause respiratory irritation.<sup>[3]</sup>

#### Potential Health Effects:

- Eye Contact: Can cause serious eye damage, including burns and corneal damage.[1][2]
- Skin Contact: Toxic if absorbed through the skin, causing burns.[1][2] The substance is readily absorbed through the skin.[2]
- Ingestion: Harmful if swallowed, causing burns to the gastrointestinal tract.[2][4]
- Inhalation: May cause chemical burns to the respiratory tract and, at high concentrations, may lead to central nervous system depression.[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethylaminoethanol** is provided in the table below for easy reference.

Property	Value
CAS Number	110-73-6
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO
Molecular Weight	89.14 g/mol [1]
Appearance	Clear, colorless liquid[2][8][9]
Odor	Amine-like[7][8][9]
Boiling Point	169-170 °C[10]
Melting Point	-90 °C[10]
Flash Point	78 °C (172.4 °F)[2]
Density	0.914 g/mL at 25 °C[10]
Solubility in Water	Miscible[8][11]
Vapor Density	3 (vs air)[10]
Vapor Pressure	<1 mm Hg (at 20 °C)[10]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize the risks associated with **Ethylaminoethanol**.

### Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn at all times when handling **Ethylaminoethanol**.

PPE	Specification
Eye Protection	Chemical safety goggles and a face shield are required.[6][12]
Hand Protection	Impervious gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected before use and disposed of properly after handling.[1][13]
Skin and Body Protection	A lab coat or a complete suit protecting against chemicals is necessary.[1][6]
Respiratory Protection	Work should be conducted in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.[3][6]

### Experimental Protocol: General Handling

- Preparation: Before starting any work, ensure that a safety shower and eyewash station are readily accessible.[3][4]
- Ventilation: All handling of **Ethylaminoethanol** must be performed in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors.[3][6]
- Dispensing: When transferring the chemical, use appropriate tools to avoid splashes. Grounding of equipment may be necessary to prevent static discharge.[7]
- Avoiding Contact: Avoid all contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.[4]

- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the lab.[\[1\]](#)[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[\[3\]](#)[\[7\]](#)

## Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[\[3\]](#)[\[4\]](#)
- Location: Keep in a cool, dry, and well-ventilated area designated for corrosive and toxic materials.[\[3\]](#)[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[4\]](#)[\[12\]](#)
- Temperature: Store below +30°C.[\[10\]](#)

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Ethylaminoethanol**.

## First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[2][3] Seek immediate medical attention.[2][3][4]
Skin Contact	Immediately remove all contaminated clothing.[3][4] Flush skin with plenty of soap and water for at least 15 minutes.[2][4] Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting.[2][4] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[2] Seek immediate medical attention.[2][4]
Inhalation	Move the person to fresh air immediately.[2][4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[2][4] Seek immediate medical attention.[2][4]

## Spill Cleanup Protocol

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don the appropriate personal protective equipment as outlined in section 3.1.
- Containment: For small spills, contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[4][7] Do not use combustible materials like paper towels.[14]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for hazardous waste disposal.[7]
- Decontamination: Clean the spill area with soap and water, collecting the rinse water for disposal if the spill was of a highly toxic substance.[15]

- Large Spills: For large spills, evacuate the area and contact the institution's emergency response team.[\[16\]](#)

## Disposal Procedures

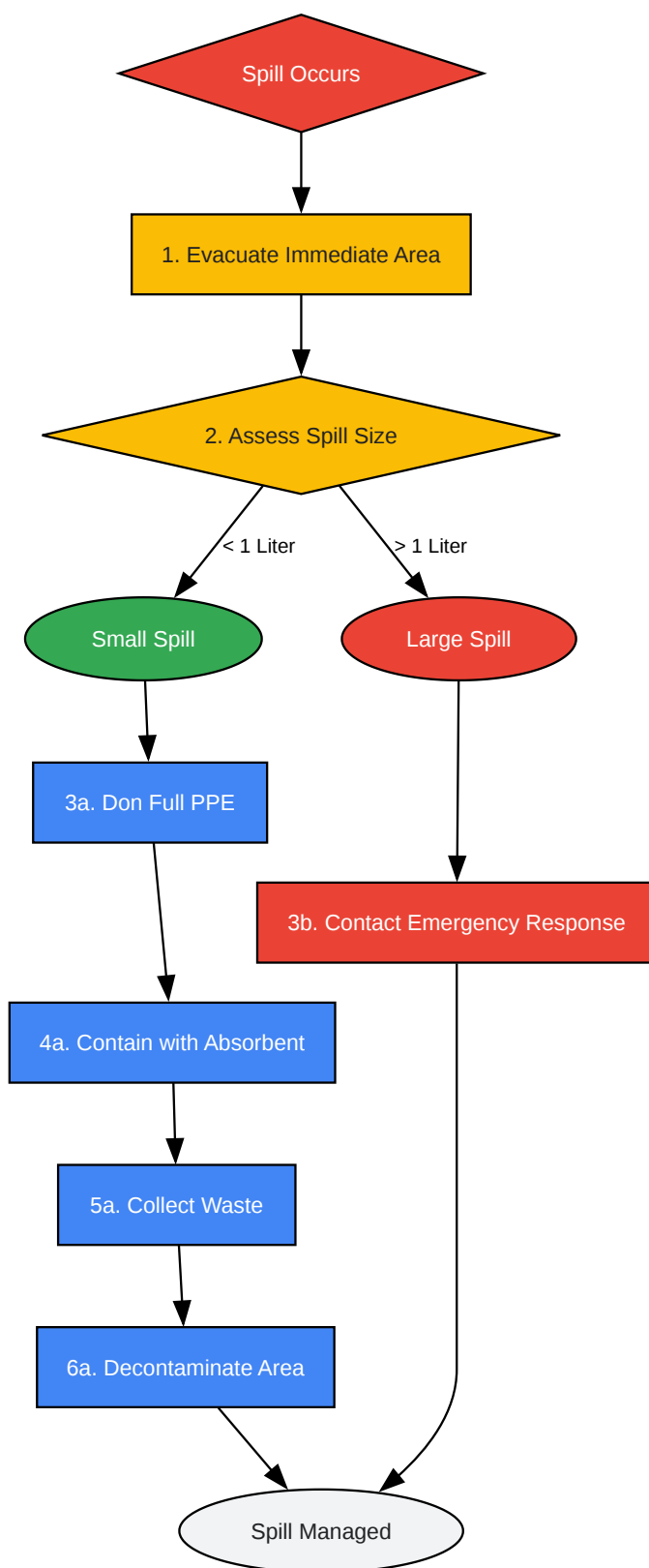
**Ethylaminoethanol** and any contaminated materials must be disposed of as hazardous waste.

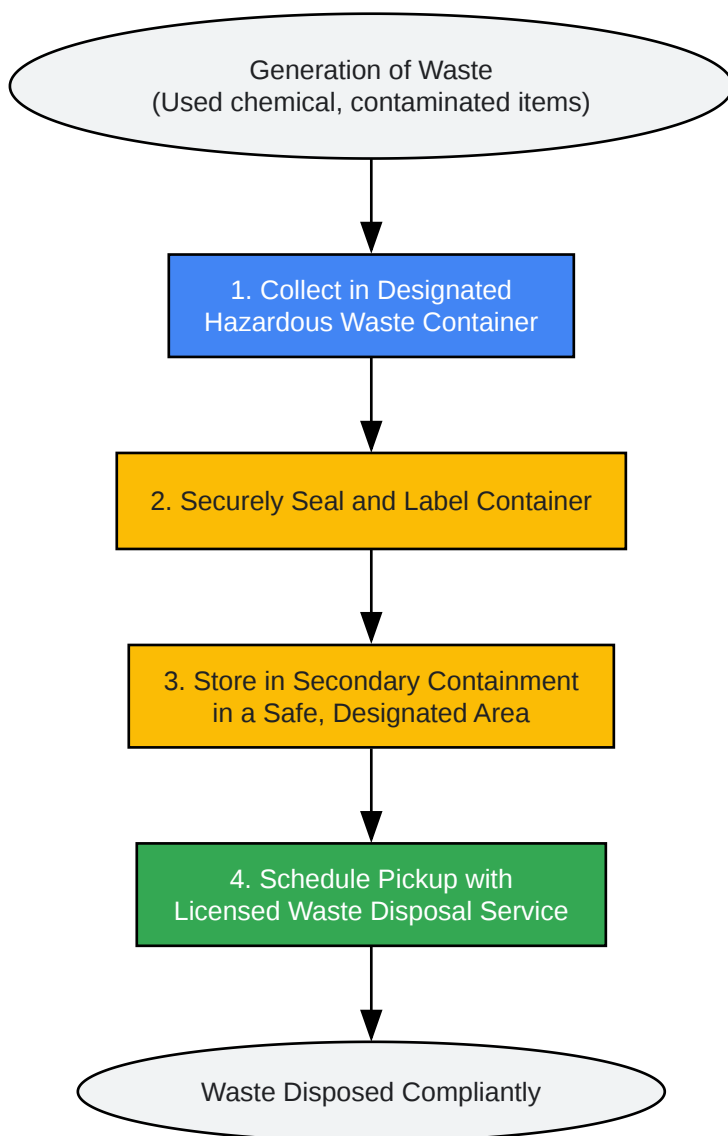
## Waste Disposal Protocol

- Waste Collection: Collect all **Ethylaminoethanol** waste, including contaminated absorbent materials and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the contents, including "**Ethylaminoethanol**".
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed and certified professional waste disposal service.[\[1\]](#) Do not pour **Ethylaminoethanol** down the drain or dispose of it with regular trash.[\[1\]](#)
- Regulations: All disposal activities must comply with local, state, and federal regulations for hazardous waste.[\[3\]](#)

## Visual Protocols

## Safe Handling Workflow





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